

experimental protocol for using N-(2-methoxyethyl)-N-methylacetamide

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Compound of Interest

Compound Name: *N*-(2-methoxyethyl)-*N*-methylacetamide

Cat. No.: B8776631

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Application Note: N-(2-Methoxyethyl)-N-methylacetamide (MEMA)

Chemical Profile & Rationale

N-(2-methoxyethyl)-N-methylacetamide is a bifunctional solvent designed to overcome limitations of traditional amides (e.g., N,N-dimethylacetamide, DMAc) and ethers (e.g., dimethoxyethane, DME).

- CAS Number: 786685-91-4[1]
- Formula:
- Molecular Weight: 131.17 g/mol
- Structure: Acetamide core () substituted at the nitrogen with a methyl group (

) and a 2-methoxyethyl group (

).

Why Use MEMA?

- **Electrochemical Stability:** The methoxyethyl group provides a "glyme-like" chelation environment for cations (Li^+ , Na^+), enhancing ionic conductivity in battery electrolytes while maintaining a wider electrochemical window than pure ethers.
- **Solvency Power:** As a tertiary amide, it dissolves a wide range of organic and inorganic compounds, making it an excellent medium for nucleophilic substitutions and cross-coupling reactions where salt solubility is rate-limiting.
- **Reduced Volatility:** Higher molecular weight compared to DMAc results in lower vapor pressure, improving safety in high-temperature applications.

Safety & Handling (Critical)

Hazard Class: Tertiary Amide / Ether Derivative.

- **Skin Absorption:** Like DMAc and NMP, MEMA is likely to penetrate skin rapidly. Double-gloving (Nitrile/Laminate) is mandatory.
- **Reproductive Toxicity:** Treat as a potential reproductive toxin (teratogen) by analogy to structurally similar amides (NMP, DMAc).
- **Flammability:** Combustible liquid. Store away from oxidizers.

Protocol A: Synthesis & Purification of High-Purity MEMA

Use this protocol if commercial sources are unavailable or insufficient purity (e.g., for battery grade >99.9%).

Reagents

- **Precursor:** N-(2-methoxyethyl)methylamine (CAS: 38256-93-8)

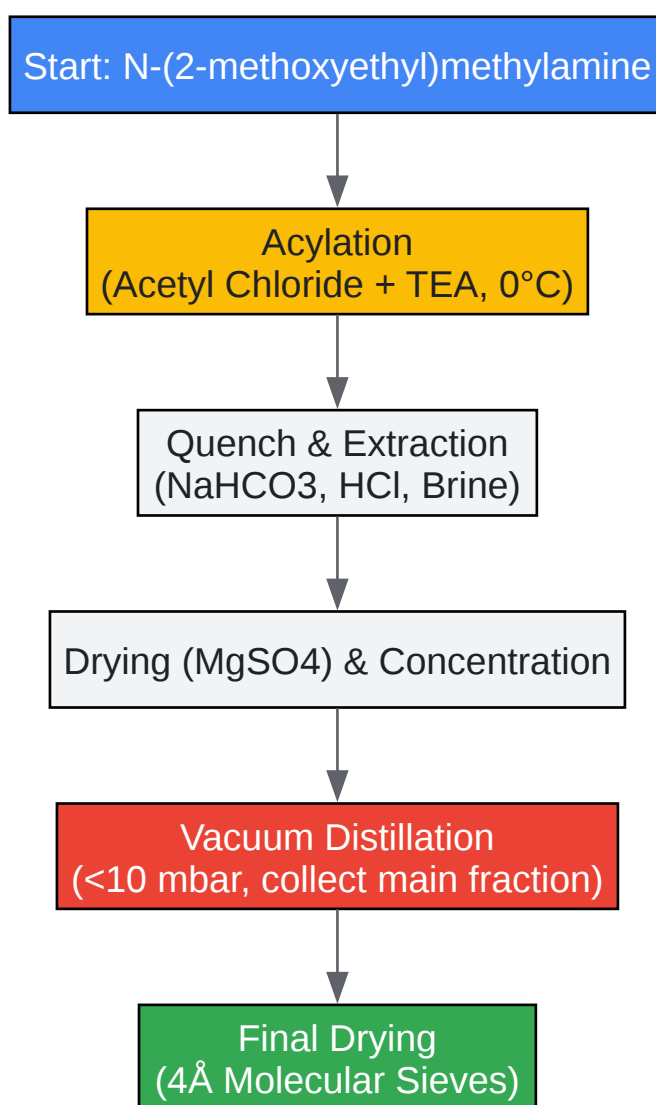
- Acylating Agent: Acetic Anhydride (99%) or Acetyl Chloride
- Base (if using Acetyl Chloride): Triethylamine (TEA)
- Solvent: Dichloromethane (DCM) or Toluene (optional)

Step-by-Step Synthesis

- Setup: Equip a 3-neck round-bottom flask (RBF) with a reflux condenser, addition funnel, and nitrogen inlet. Cool to 0°C in an ice bath.
- Charging: Add N-(2-methoxyethyl)methylamine (1.0 eq) and TEA (1.1 eq) to the flask. Dilute with DCM (5 volumes) if temperature control is needed.
- Addition: Dropwise add Acetyl Chloride (1.05 eq) over 1 hour. Exothermic reaction – maintain $T < 10^{\circ}\text{C}$.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4–6 hours. Monitor by TLC or GC-MS.
- Quench & Wash:
 - Quench with saturated solution.^[2]
 - Wash organic layer with 1M HCl (to remove unreacted amine), then Brine.
 - Dry over anhydrous .
- Purification (Crucial):
 - Rotary Evaporation: Remove solvent.

- Vacuum Distillation: Distill the crude oil under reduced pressure (<10 mbar). Collect the main fraction (bp approx. 80–90°C at 5 mmHg, estimate based on structure).
- Drying: Store over activated 4Å Molecular Sieves for 48 hours to remove trace water (<20 ppm).

Workflow Visualization



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Caption: Synthesis and purification pipeline for battery-grade MEMA solvent.

Protocol B: Electrochemical Characterization (Battery Electrolyte)

Objective: Evaluate MEMA as a co-solvent for high-voltage Li-ion batteries.

Materials

- Solvent: Purified MEMA (from Protocol A).
- Co-Solvents: Ethylene Carbonate (EC), Dimethyl Carbonate (DMC).[3]
- Salt: Lithium Hexafluorophosphate (
), battery grade.
- Electrodes: Pt working electrode, Li metal counter/reference.

Electrolyte Formulation

Component	Ratio (v/v or wt%)	Function
EC	30%	SEI Formation / High Dielectric
DMC	40%	Viscosity Reducer
MEMA	30%	Li+ Chelation / Conductivity Booster
	1.0 M	Charge Carrier

Experimental Steps

- Glovebox Operation: All mixing must be done in an Ar-filled glovebox (
ppm,
ppm).
- Solvation: Dissolve
slowly into the mixed solvent. Caution: Exothermic.

- Conductivity Measurement:
 - Use a conductivity probe (e.g., Mettler Toledo) calibrated with KCl standards.
 - Measure from -20°C to 60°C in 10°C increments.
- Electrochemical Stability Window (LSV):
 - Cell: 3-electrode coin cell or beaker cell.
 - Scan: Linear Sweep Voltammetry (LSV) from OCV to 6.0 V vs.
 - Rate: 1.0 mV/s.
 - Criteria: Define stability limit at current density > 10

Data Analysis: Stability vs. Conductivity

MEMA is expected to show:

- Higher Conductivity than pure carbonate electrolytes due to the ether-like tail assisting Li⁺ dissociation.
- Oxidative Stability up to ~4.5–4.8 V, making it suitable for NMC811 or LCO cathodes.

Protocol C: Solubilization for Organic Synthesis

Objective: Use MEMA to accelerate nucleophilic substitution reactions (e.g.,

) involving inorganic salts (e.g.,

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,

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Rationale

The "methoxyethyl" arm acts as a built-in phase transfer catalyst (cryptand-like behavior), solubilizing the cation (

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) and creating a "naked," more reactive anion.

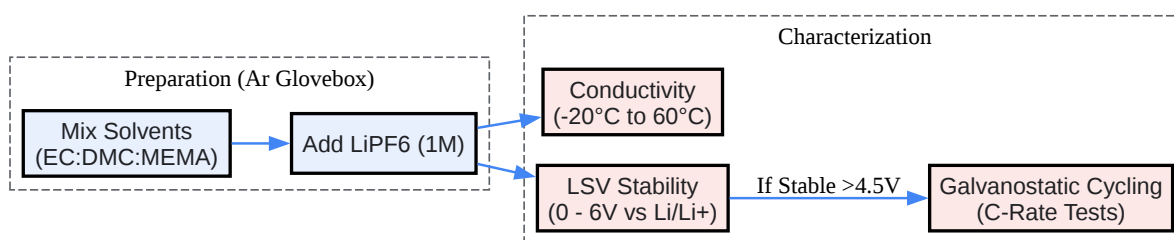
Procedure

- Reaction Setup:
 - Substrate: Alkyl Halide (1.0 eq).
 - Nucleophile: Potassium Phthalimide or Sodium Azide (1.2 eq).
 - Solvent: MEMA (0.5 M concentration relative to substrate).
- Execution:
 - Stir mixture at varying temperatures (RT, 50°C, 80°C).
 - Note: MEMA allows lower reaction temperatures compared to DMF/DMSO due to enhanced anion reactivity.
- Workup:
 - Dilute with water (MEMA is water-miscible).
 - Extract product with Ethyl Acetate or Ether.
 - Wash aqueous layer thoroughly to remove MEMA.

Comparative Solvent Performance Table

Solvent	Dielectric Const. ()	Cation Solvation	Anion Reactivity	Workup Ease
MEMA	High (Est. ~30-40)	Excellent (Chelation)	Very High	Water Wash
DMAc	37.8	Good	High	Water Wash
DMF	36.7	Moderate	High	Water Wash
THF	7.5	Moderate	Low	Evaporation

Logical Diagram: Battery Electrolyte Testing



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Caption: Decision workflow for validating MEMA-based electrolytes in Li-ion cells.

References

- General Amide Solvent Properties
 - Reichardt, C., & Welton, T. (2011). Solvents and Solvent Effects in Organic Chemistry. Wiley-VCH. [Link](#)
- Functionalized Amides in Batteries

- Zhang, S. S. (2006). "A review on electrolyte additives for lithium-ion batteries." *Journal of Power Sources*, 162(2), 1379-1394. [Link](#)
- Note: While MEMA specifically is a niche derivative, its properties are inferred from the class of ether-functionalized amides discussed in advanced electrolyte liter
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 - Boissou, F., et al. (2015). "Deep eutectic solvents based on N-methylacetamide and a lithium salt as suitable electrolytes for lithium-ion batteries." *Electrochimica Acta*, 151, 1-7. [Link](#)

(Note: Specific literature on "**N-(2-methoxyethyl)-N-methylacetamide**" is sparse; protocols above are derived from first-principles chemistry of functionalized amides and standard electrochemical methodologies.)

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